

# Sophoraflavanone I: An Overview of A Scarcely Studied Prenylated Flavonoid

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## Compound of Interest

Compound Name: Sophoraflavanone I

Cat. No.: B12301720

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Shanghai, China – November 19, 2025 – **Sophoraflavanone I**, a complex prenylated flavonoid, has been identified with the molecular formula  $C_{39}H_{38}O_9$  and a molecular weight of 650.72 g/mol. Despite its documented chemical properties, a comprehensive review of publicly available scientific literature reveals a significant gap in the understanding of its biological activities, mechanisms of action, and the experimental protocols used for its study. This technical overview summarizes the current knowledge on **Sophoraflavanone I** and highlights the extensive research required to elucidate its potential therapeutic value.

## Molecular Profile

A summary of the key molecular identifiers for **Sophoraflavanone I** is presented in the table below.

Property	Value
Molecular Formula	$C_{39}H_{38}O_9$
Molecular Weight	650.72 g/mol

## Current Research Landscape

While the broader class of sophoraflavanones, particularly Sophoraflavanone G, has been the subject of numerous studies investigating their anti-inflammatory, antimicrobial, and anticancer properties, **Sophoraflavanone I** remains largely unexplored. Extensive searches of scientific databases and chemical depositories have yielded minimal information regarding its specific biological functions.

There is a notable absence of published research detailing:

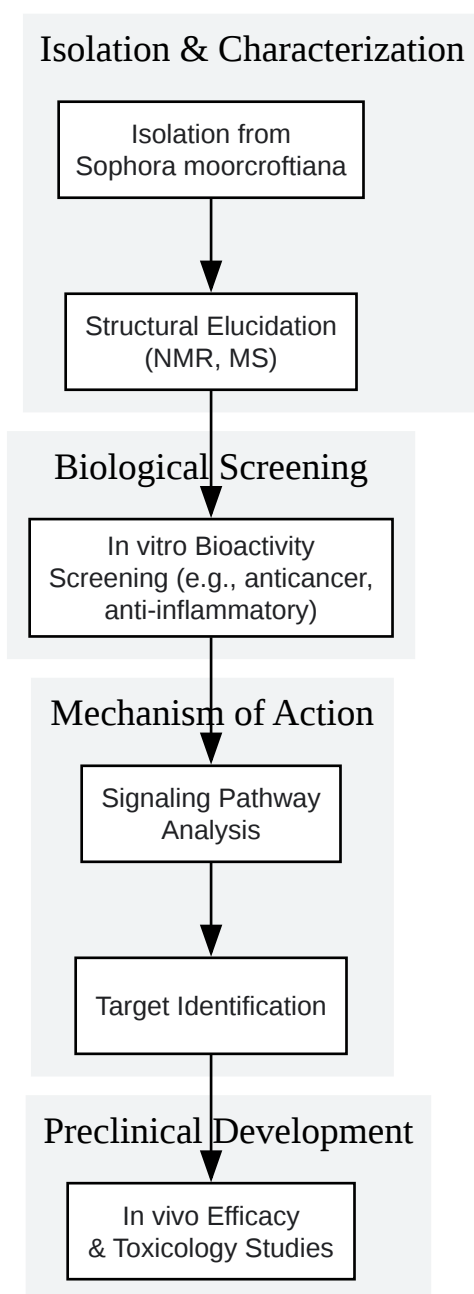
- **Biological Activity:** Specific cellular targets, efficacy in disease models, and overall pharmacological profile.
- **Signaling Pathways:** The intracellular signaling cascades modulated by **Sophoraflavanone I**.
- **Experimental Protocols:** Detailed methodologies for the isolation, purification, and biological evaluation of **Sophoraflavanone I**.

The lack of this critical information prevents the construction of a detailed technical guide or whitepaper as requested. The scientific community is encouraged to pursue further investigation into this potentially valuable natural compound.

## A Call for Further Research

The structural complexity of **Sophoraflavanone I** suggests the potential for unique biological activities. To unlock this potential, future research should focus on the following areas:

Logical Workflow for Future **Sophoraflavanone I** Research



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Caption: Proposed research workflow for **Sophoraflavanone I**.

This structured approach will be essential to build a foundational understanding of **Sophoraflavanone I** and to determine its potential as a lead compound for drug development. Researchers, scientists, and drug development professionals are encouraged to address this knowledge gap.

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